

Application Note: UV Spectrophotometric Assay for Spironolactone

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Introduction

Spironolactone is a potassium-sparing diuretic used in the treatment of conditions such as heart failure, high blood pressure, and edema.[1] It functions as a competitive antagonist of aldosterone, leading to increased excretion of sodium and water while retaining potassium.[2] Accurate and reliable quantification of Spironolactone in bulk drug and pharmaceutical dosage forms is crucial for quality control and ensuring therapeutic efficacy. This application note describes a simple, rapid, and cost-effective UV spectrophotometric method for the determination of Spironolactone. The method is validated according to the International Conference on Harmonisation (ICH) guidelines.[2][3]

Principle

The method is based on the principle that Spironolactone exhibits strong absorbance in the ultraviolet (UV) region of the electromagnetic spectrum due to its molecular structure containing chromophores. The absorbance of a solution is directly proportional to the concentration of the analyte in the solution, a relationship described by the Beer-Lambert law. By measuring the absorbance of a sample solution at its wavelength of maximum absorbance (λ max), the concentration of Spironolactone can be accurately determined. The λ max for Spironolactone in methanol is approximately 238 nm.[1][2][4][5]

Experimental Protocols



Instrumentation and Materials

- Instrumentation:
 - UV-Visible Spectrophotometer (double beam) with 1 cm matched quartz cuvettes.[1][2]
 - Analytical Balance
 - Volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
 - Pipettes
 - Ultrasonic bath[2][4]
 - Filter paper (Whatman No. 42 or equivalent)[4]
- · Reagents and Chemicals:
 - Spironolactone Reference Standard (USP or equivalent)[5][6]
 - Methanol (HPLC or AR grade)[2][7]
 - Spironolactone tablets (e.g., 25 mg or 50 mg)[4]

Preparation of Solutions

- Solvent: Methanol is used as the solvent for all preparations.[2][8]
- Standard Stock Solution (100 μg/mL):
 - Accurately weigh approximately 10 mg of Spironolactone reference standard.
 - Transfer it to a 100 mL volumetric flask.
 - Dissolve in about 70 mL of methanol, using sonication for 10-15 minutes to ensure complete dissolution.[2][4]
 - Make up the volume to 100 mL with methanol and mix thoroughly.



- · Preparation of Calibration Standards:
 - From the Standard Stock Solution (100 µg/mL), pipette aliquots of 0.5 mL, 1.0 mL, 1.5 mL,
 2.0 mL, 2.5 mL, and 3.0 mL into separate 10 mL volumetric flasks.[2]
 - Dilute each flask to the mark with methanol.
 - This yields standard solutions with concentrations of 5, 10, 15, 20, 25, and 30 μg/mL, respectively.[2][8]
- Preparation of Sample Solution (from Tablets):
 - Weigh and finely powder 20 Spironolactone tablets to obtain a homogenous mixture.[4]
 - Accurately weigh a portion of the powder equivalent to 25 mg of Spironolactone.
 - Transfer the powder to a 50 mL volumetric flask.
 - Add approximately 30 mL of methanol and sonicate for 15 minutes to dissolve the drug.[4]
 - Make up the volume to 50 mL with methanol. This gives a stock solution of 500 μg/mL.
 - Filter the solution through Whatman filter paper.[4]
 - Pipette 1 mL of the filtered solution into a 25 mL volumetric flask and dilute to the mark with methanol. This results in a theoretical concentration of 20 μg/mL, which should fall within the calibration range.

Analytical Procedure

- Determination of λmax:
 - Scan a 10 μg/mL standard solution of Spironolactone in methanol from 400 nm to 200 nm against a methanol blank.[1]
 - The wavelength of maximum absorbance (λmax) should be determined. It is typically found at 238 nm.[1][4]
- Calibration Curve Construction:



- Measure the absorbance of each calibration standard (5-30 µg/mL) at the determined
 λmax (238 nm) using methanol as a blank.[2]
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the correlation coefficient (R²). The R² value should be ≥ 0.999.[2]
- · Assay of Tablet Sample:
 - Measure the absorbance of the final prepared sample solution at 238 nm against the methanol blank.
 - Calculate the concentration of Spironolactone in the sample solution using the regression equation from the calibration curve.
 - Calculate the amount of Spironolactone per tablet and the percentage of the label claim.

Method Validation Summary

The developed method was validated as per ICH guidelines for parameters such as linearity, accuracy, precision, LOD, and LOQ.[1][2]

Table 1: Linearity and Range

Parameter	Result
Linearity Range	5 - 30 μg/mL[2][8]
Regression Equation	y = 0.045x + 0.002 (Typical)
Correlation Coefficient (R²)	0.9994[2]

Table 2: Accuracy (Recovery Study)



Amount Spiked (%)	Amount Recovered (μg/mL)	% Recovery (Mean ± SD)
80%	15.98	99.9 ± 0.17%[2]
100%	20.15	100.8 ± 0.12%
120%	24.41	101.7 ± 0.08%[2]

Table 3: Precision

Parameter	% RSD
Repeatability (Intra-day)	0.13%[2][8]
Intermediate Precision (Inter-day)	0.25%[2][8]
Acceptance Criteria: %RSD ≤ 2%	

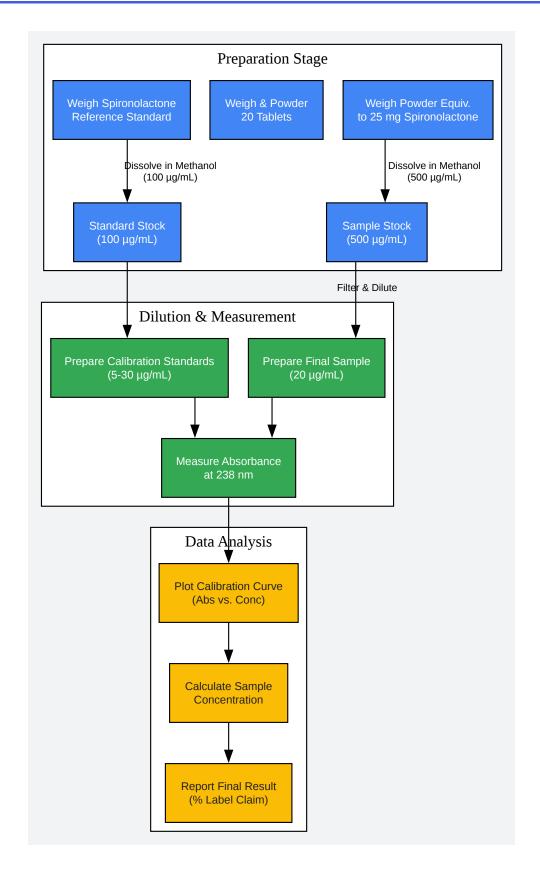
Table 4: LOD and LOQ

Parameter	Result (μg/mL)
Limit of Detection (LOD)	0.5[2]
Limit of Quantitation (LOQ)	1.4[2]

Specificity: The specificity of the method was confirmed by analyzing a placebo solution prepared with common tablet excipients (e.g., microcrystalline cellulose, lactose). No interference from the excipients was observed at the λ max of Spironolactone.[2][8]

Visualizations

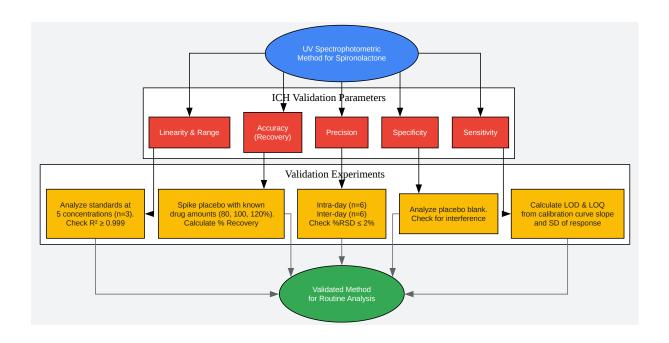




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Caption: Workflow for UV Spectrophotometric Assay of Spironolactone.





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Caption: Logical Flow for Method Validation based on ICH Guidelines.

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